

# Application Notes: Fluoxetine as a Positive Control in the Forced Swim Test

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## Compound of Interest

Compound Name: **Fluoxetine**

Cat. No.: **B7765368**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

The Forced Swim Test (FST) is a widely utilized behavioral assay in preclinical research to assess antidepressant-like activity in rodents. The test is based on the principle that when rodents are placed in an inescapable cylinder of water, they will eventually adopt an immobile posture, which is interpreted as a state of "behavioral despair." Antidepressant compounds, such as **fluoxetine**, are known to reduce the duration of immobility, instead promoting active escape-directed behaviors like swimming and climbing.

**Fluoxetine**, a selective serotonin reuptake inhibitor (SSRI), is a commonly used positive control in the FST. Its mechanism of action involves blocking the reuptake of serotonin in the synaptic cleft, thereby increasing the availability of this neurotransmitter. This application note provides a detailed protocol for using **fluoxetine** as a positive control in the FST, along with expected outcomes and a summary of its mechanism of action.

## Data Presentation

Table 1: Quantitative Data for **Fluoxetine** as a Positive Control in the Forced Swim Test

Parameter	Rodent Species	Typical Dose Range	Administration Route	Administration Schedule	Expected Outcome
Effective Dose	Rat (Sprague-Dawley, Wistar)	5 - 20 mg/kg	Intraperitoneal (i.p.), Subcutaneous (s.c.), Oral (p.o.)	Acutely (e.g., 3 injections in 24h: 23.5, 5, and 1h before the test) or sub-chronically (e.g., once daily for 14 days)	Significant decrease in immobility time and an increase in swimming behavior. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Effective Dose	Mouse (e.g., C57BL/6J, CD-1)	10 - 20 mg/kg	Intraperitoneal (i.p.), Oral (p.o.)	Acutely (e.g., 30-60 minutes before the test) or sub-chronically	Significant decrease in immobility time. <a href="#">[5]</a>
Pre-test Session	Rat	15 minutes	N/A	24 hours prior to the 5-minute test session	Habituation to the testing environment. <a href="#">[1]</a> <a href="#">[3]</a>
Test Session	Rat	5 minutes	N/A	N/A	Scored for immobility, swimming, and climbing behaviors.
Test Session	Mouse	6 minutes	N/A	N/A	The last 4 minutes are typically analyzed for immobility.

# Experimental Protocols

## Forced Swim Test Protocol for Rats

### Materials:

- Male Sprague-Dawley or Wistar rats (250-300g)
- **Fluoxetine** hydrochloride
- Vehicle (e.g., 0.9% saline)
- Cylindrical water tanks (e.g., 40 cm height, 20 cm diameter)
- Water bath or heater to maintain water temperature
- Video recording system
- Behavioral analysis software (optional)

### Procedure:

- Animal Acclimation: House rats in standard laboratory conditions for at least one week before the experiment.
- Drug Preparation: Dissolve **fluoxetine** hydrochloride in the vehicle to the desired concentration.
- Drug Administration: Administer **fluoxetine** or vehicle to the rats according to the chosen dosing schedule (e.g., 10 mg/kg, i.p., 23.5, 5, and 1 hour before the test session).[2][3]
- Pre-test Session (Day 1):
  - Fill the cylindrical tanks with water (23-25°C) to a depth of 30 cm.[3]
  - Individually place each rat into a cylinder for a 15-minute swim session.[3]
  - After 15 minutes, remove the rats, dry them with a towel, and return them to their home cages.

- Test Session (Day 2):
  - 24 hours after the pre-test session, place the rats back into the same cylinders with fresh water at the same temperature.
  - Record the behavior of each rat for 5 minutes.
- Behavioral Scoring:
  - A trained observer, blind to the treatment groups, should score the duration of immobility, swimming, and climbing.
  - Immobility: The rat is considered immobile when it remains floating with only minor movements necessary to keep its head above water.
  - Swimming: The rat is actively moving its limbs and exploring the cylinder.
  - Climbing: The rat is making active upward movements with its forepaws against the cylinder wall.

## Forced Swim Test Protocol for Mice

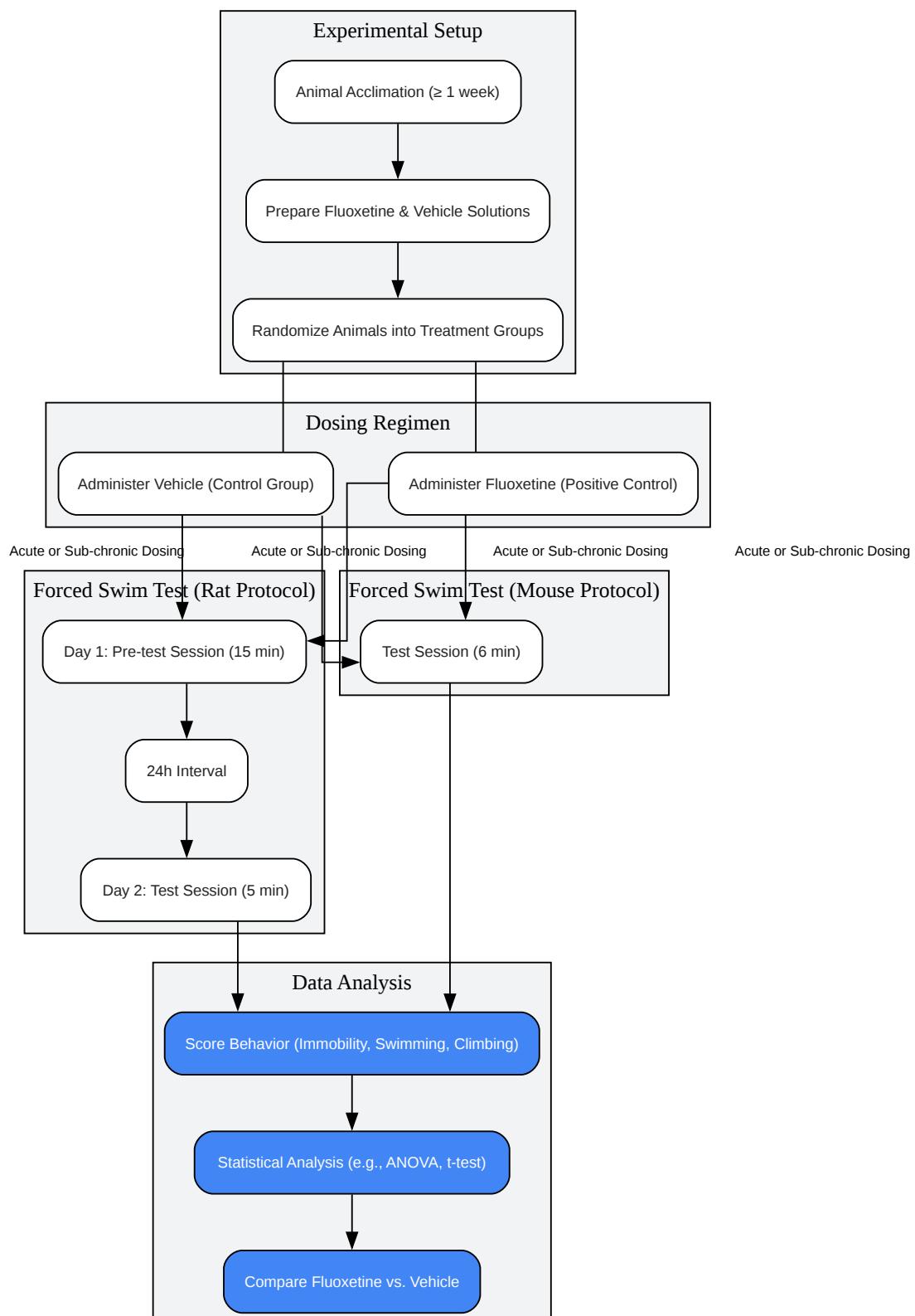
### Materials:

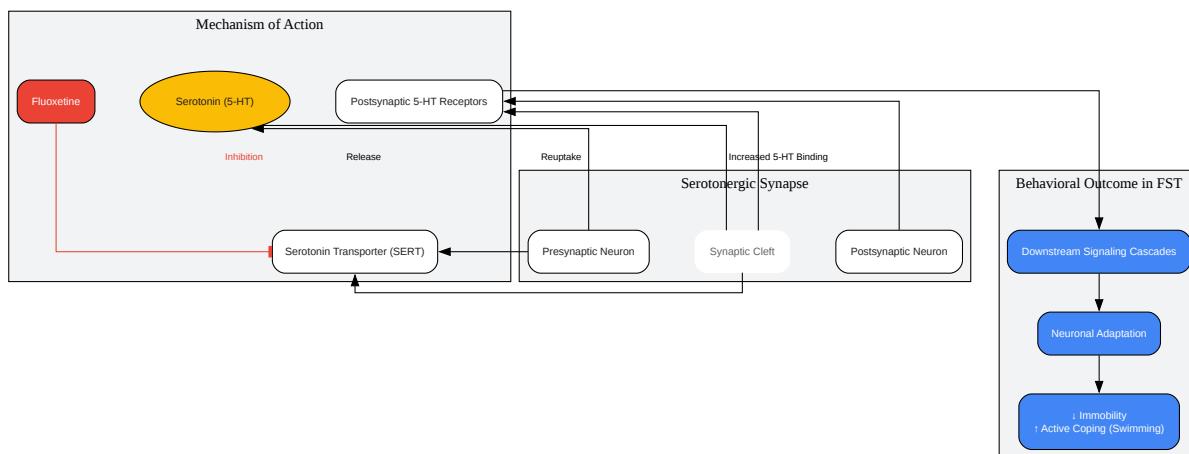
- Male C57BL/6J or CD-1 mice (20-25g)
- **Fluoxetine** hydrochloride
- Vehicle (e.g., 0.9% saline)
- Cylindrical water tanks (e.g., 25 cm height, 10 cm diameter)
- Water bath or heater to maintain water temperature
- Video recording system
- Behavioral analysis software (optional)

### Procedure:

- Animal Acclimation: House mice in standard laboratory conditions for at least one week before the experiment.
- Drug Preparation: Dissolve **fluoxetine** hydrochloride in the vehicle to the desired concentration.
- Drug Administration: Administer **fluoxetine** or vehicle to the mice (e.g., 20 mg/kg, i.p.) 30-60 minutes before the test.[\[5\]](#)
- Test Session:
  - Fill the cylindrical tanks with water (23-25°C) to a depth where the mouse cannot touch the bottom with its tail or feet.
  - Individually place each mouse into a cylinder for a 6-minute session.
  - Record the behavior for the entire 6-minute duration.
- Behavioral Scoring:
  - Score the duration of immobility during the last 4 minutes of the 6-minute test.
  - Immobility: The mouse is considered immobile when it ceases struggling and remains floating motionless in the water, making only those movements necessary to keep its head above water.

## Mandatory Visualization





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